

# Commercial Suppliers and Technical Guide: Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate

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## Compound of Interest

Compound Name: methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate

Cat. No.: B367129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The guide details its commercial availability, physicochemical properties, plausible synthetic routes with experimental protocols, and potential applications in drug development, particularly focusing on its role as a scaffold for kinase inhibitors and antimicrobial agents.

## Commercial Availability

**Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate** is available from several chemical suppliers catering to the research and development market. One prominent distributor is Sigma-Aldrich, which sources the compound from Life Chemicals Inc.<sup>[1]</sup>. Researchers interested in procuring this compound should refer to the suppliers' websites for the most current information on availability, pricing, and packaging.

## Physicochemical Properties

A summary of the key physicochemical properties of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate** is presented in the table below. This data is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
CAS Number	34042-72-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	192.17 g/mol	[1]
Physical Form	Solid	[1]
Purity	≥95%	[1]
InChI Key	NGPYFWYJJUVZPA-UHFFFAOYSA-N	[1]

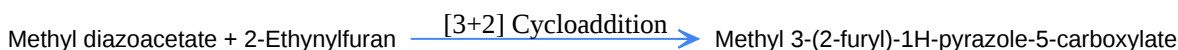
## Synthesis and Experimental Protocols

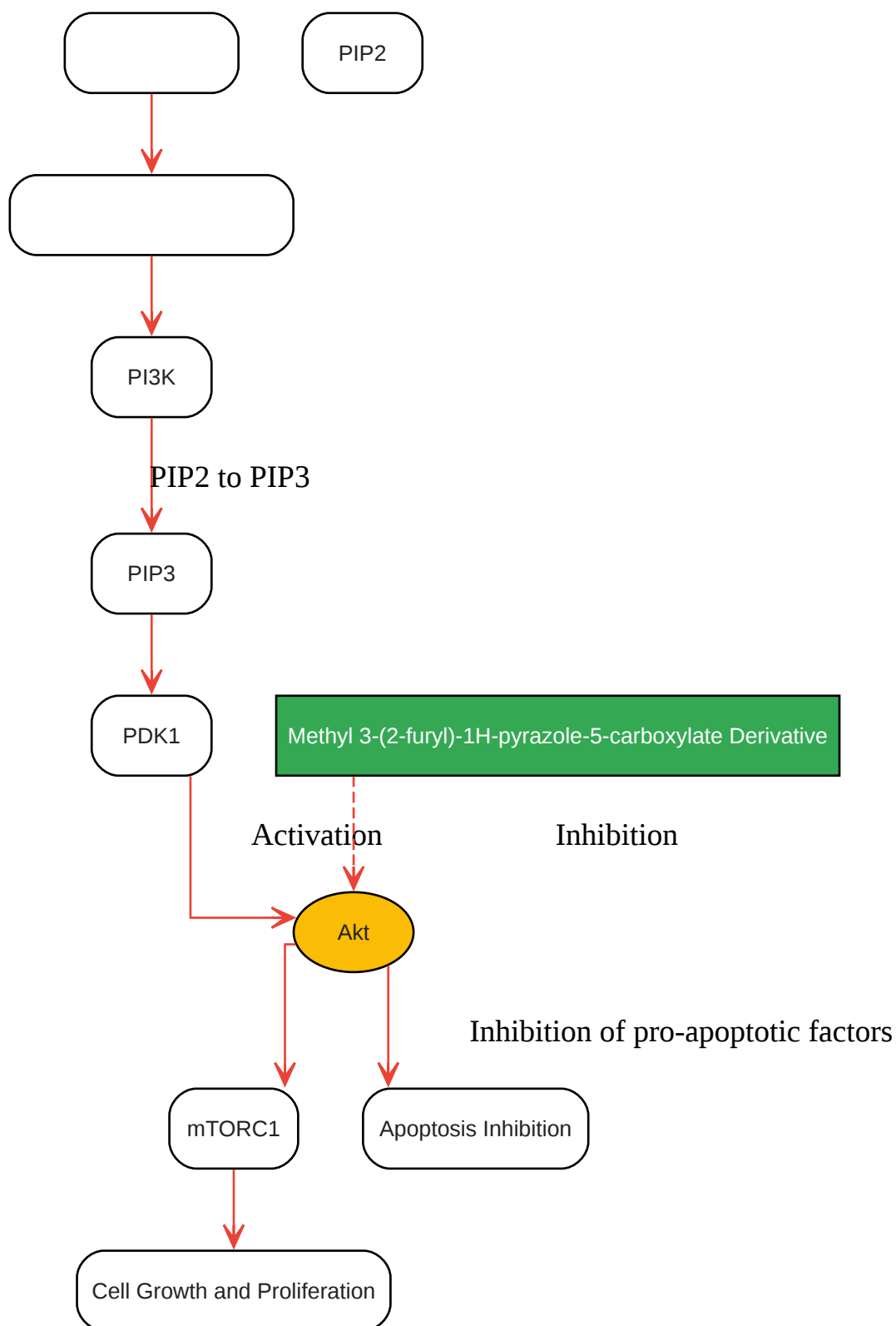
The synthesis of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate** can be achieved through several established methods for pyrazole ring formation. Two plausible and widely utilized synthetic strategies are detailed below.

### Route 1: 1,3-Dipolar Cycloaddition of a Diazo Compound with an Alkyne

This approach is a powerful and regioselective method for the construction of the pyrazole ring system. It involves the reaction of a diazo compound with an activated alkyne.[2][3][4][5][6]

Reaction Scheme:





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## References

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide: Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b367129#commercial-suppliers-of-methyl-3-2-furyl-1h-pyrazole-5-carboxylate]

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